

Technical Support Center: PF-05180999

Dissolution Guide

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Compound of Interest

Compound Name: PF-05180999

Cat. No.: B609955

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This guide provides detailed protocols and troubleshooting advice for dissolving the PDE2A inhibitor **PF-05180999** in DMSO and ethanol for research applications.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for creating a stock solution of **PF-05180999**?

A1: For most in vitro and cell-based applications, anhydrous dimethyl sulfoxide (DMSO) is the recommended solvent for creating high-concentration stock solutions.^{[1][2]} **PF-05180999** is also soluble in ethanol.

Q2: What are the maximum soluble concentrations of **PF-05180999** in DMSO and ethanol?

A2: **PF-05180999** is soluble up to 50 mM in both DMSO and ethanol. For practical lab use, preparing a stock solution of 10 mM in 100% DMSO has been documented.^[1]

Q3: My **PF-05180999** powder is not dissolving completely. What should I do?

A3: Ensure you are using anhydrous (dry) solvent, as water content can reduce solubility. To aid dissolution, you can vortex the mixture vigorously.^{[3][4][5]} If issues persist, brief sonication in a water bath or gentle warming (e.g., to 37°C) can be effective.^{[6][7]} Always visually inspect the solution to ensure no particulates are visible before use.^{[3][4]}

Q4: The compound precipitated when I diluted my DMSO stock into an aqueous buffer (e.g., PBS or cell media). How can I prevent this?

A4: This is a common issue for hydrophobic compounds dissolved in a strong organic solvent. [3][6][7] When the DMSO stock is diluted into an aqueous medium, the dramatic increase in solvent polarity causes the compound to "crash out" of the solution. To prevent this:

- **Decrease Final Concentration:** Your target concentration might be above the solubility limit in the final aqueous buffer. Try using a lower final concentration.[6]
- **Rapid Mixing:** Add the DMSO stock dropwise into the aqueous buffer while vortexing or stirring.[3] This rapid dispersion helps prevent localized high concentrations that lead to precipitation.
- **Warm the Medium:** Gently warming your aqueous buffer (e.g., to 37°C) before adding the stock solution can sometimes improve solubility.[3]
- **Check Final DMSO Concentration:** For cell-based assays, the final DMSO concentration should typically be below 0.5%, and ideally at or below 0.1%, to avoid solvent toxicity.[1][3] Always include a vehicle control with the same final DMSO concentration in your experiments.[6]

Q5: How should I store **PF-05180999** solutions?

A5: Store the solid powder at -20°C.[2] Prepare stock solutions in DMSO or ethanol, aliquot them into single-use vials to avoid repeated freeze-thaw cycles, and store them at -20°C or -80°C for long-term use.[2][6] Aqueous solutions should not be stored for more than a day.[8]

Data Presentation

The solubility data for **PF-05180999** is summarized below. For specific experiments, it is always recommended to refer to the batch-specific data on the Certificate of Analysis.

Parameter	Value	Source
Molecular Weight	414.39 g/mol	
Solubility in DMSO	Up to 50 mM	
Solubility in Ethanol	Up to 50 mM	
Recommended Storage	-20°C (Solid & Stock Solutions)	[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for cell-based assays.[1]

Materials:

- **PF-05180999** powder (M.W. 414.39 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated analytical balance and precision pipettes

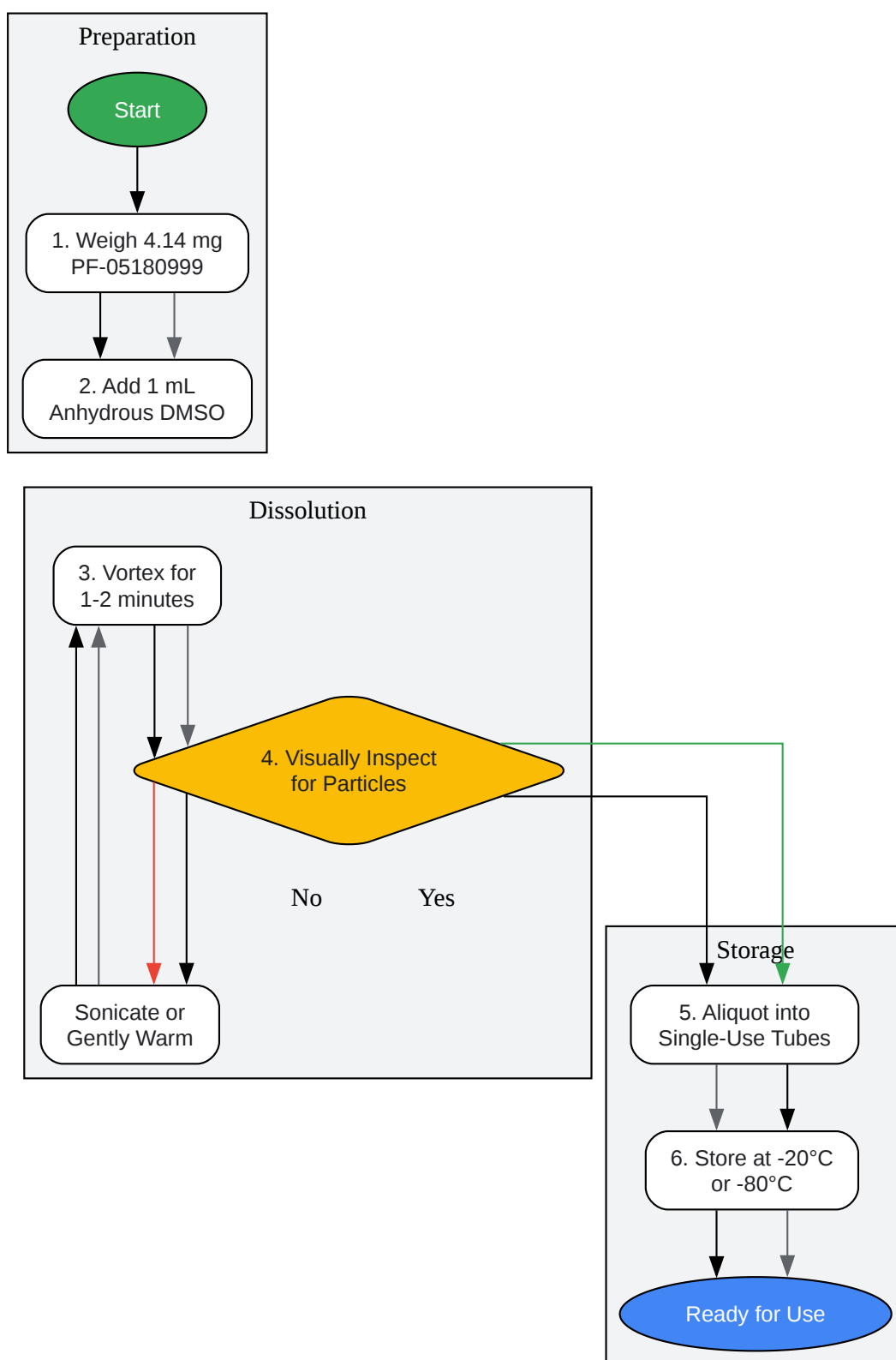
Procedure:

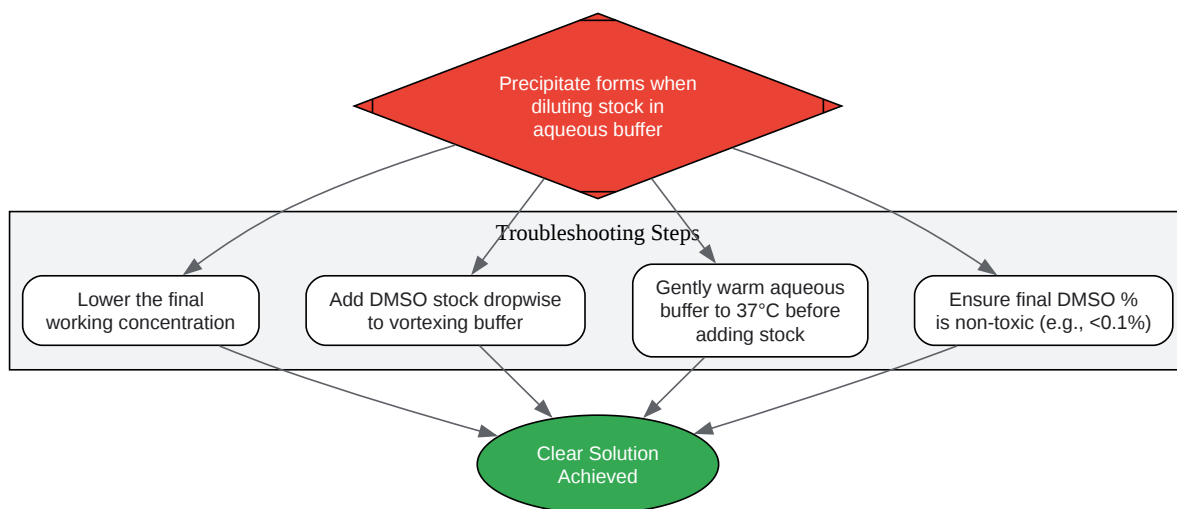
- Calculation: To prepare 1 mL of a 10 mM stock solution, you will need 4.14 mg of **PF-05180999**.
 - Calculation: $1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * (10 \text{ mmol} / 1 \text{ L}) * (414.39 \text{ g} / 1 \text{ mol}) * (1 \text{ mol} / 1000 \text{ mmol}) * (1000 \text{ mg} / 1 \text{ g}) = 4.14 \text{ mg}$
- Weighing: Carefully weigh 4.14 mg of **PF-05180999** powder and place it into a sterile microcentrifuge tube.

- **Dissolution:** Add 1 mL of anhydrous DMSO to the tube.
- **Mixing:** Close the tube securely and vortex for 1-2 minutes until the powder is completely dissolved.
- **Verification:** Visually inspect the solution against a light source to ensure it is clear and free of any visible particles. If dissolution is slow, briefly sonicate the tube in a water bath.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C.

Visualizations

Experimental Workflow for Dissolving PF-05180999





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